

Personal protective equipment for handling N-Boc-hexahydro-1H-azepin-4-one

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Compound of Interest

Compound Name: **N-Boc-hexahydro-1H-azepin-4-one**

Cat. No.: **B020566**

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Essential Safety and Handling Guide for N-Boc-hexahydro-1H-azepin-4-one

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **N-Boc-hexahydro-1H-azepin-4-one** (CAS No. 188975-88-4) in a laboratory setting. The information is tailored for researchers, scientists, and professionals in drug development to ensure safe handling and maintain laboratory integrity.

Chemical Identifier and Properties:

Property	Value
Chemical Name	N-Boc-hexahydro-1H-azepin-4-one
Synonyms	1-Boc-4-oxoazepane, tert-Butyl 4-oxoazepane-1-carboxylate
CAS Number	188975-88-4
Molecular Formula	C ₁₁ H ₁₉ NO ₃
Molecular Weight	213.27 g/mol
Appearance	Colorless or yellowish liquid; White or Colorless to Light yellow powder to lump to clear liquid
Solubility	Soluble in organic solvents such as chloroform, dichloromethane, ethanol, and ether. [1] [2]

Hazard Identification and Personal Protective Equipment (PPE)

N-Boc-hexahydro-1H-azepin-4-one is classified as a hazardous substance requiring careful handling to mitigate risks.[\[3\]](#)

Hazard Summary:

Hazard Class	GHS Classification	Precautionary Statement Codes
Acute Toxicity, Oral	Warning (H302: Harmful if swallowed) [3]	P301 + P312
Skin Corrosion/Irritation	Warning (H315: Causes skin irritation) [3]	P302 + P352
Serious Eye Damage/Irritation	Warning (H319: Causes serious eye irritation) [3]	P305 + P351 + P338
Specific Target Organ Toxicity	Warning (H335: May cause respiratory irritation) [3]	P261, P271

Required Personal Protective Equipment (PPE):

A comprehensive PPE strategy is crucial for the safe handling of this compound.[4][5] The following equipment is mandatory:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.[6]	Protects against splashes and vapors that can cause serious eye irritation.[7]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves for integrity before each use.[4][6]	Prevents skin contact which can cause irritation.[8]
Respiratory Protection	Use a NIOSH-approved respirator with a type ABEK (EN 14387) filter. Ensure proper fit and use in a well-ventilated area or under a chemical fume hood.[6][7]	Protects against inhalation of harmful vapors which may cause respiratory tract irritation.[3][8]
Protective Clothing	A lab coat or chemical-resistant apron.[5][7]	Provides a barrier against accidental spills and splashes.[5]
Footwear	Closed-toe, chemical-resistant shoes.	Protects feet from spills.

Procedural Guidance: Handling and Storage

Adherence to a strict operational protocol is essential to minimize exposure and ensure a safe laboratory environment.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure that the Safety Data Sheet (SDS) has been reviewed and is readily accessible.[9] Verify that all required PPE is available and in good condition.

- **Work Area Setup:** All handling of **N-Boc-hexahydro-1H-azepin-4-one** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.[6][10]
- **Personal Protective Equipment:** Don all required PPE, including eye and face protection, gloves, respiratory protection, and a lab coat, before opening the container.
- **Dispensing:** Carefully open the container, avoiding inhalation of any vapors.[8] Use appropriate tools (e.g., spatula, pipette) to dispense the required amount of the chemical.
- **Post-Handling:** Securely close the container immediately after use. Clean any contaminated surfaces and equipment.
- **Decontamination:** Wash hands and any exposed skin thoroughly with soap and water after handling is complete.[10]

Storage Plan:

Proper storage is critical to maintain the chemical's stability and prevent accidental release.

Storage Condition	Requirement
Temperature	Store in a cool, dry place.[8] Recommended storage temperature is 2-8°C under an inert gas. [1]
Ventilation	Store in a well-ventilated area.[6]
Incompatible Materials	Keep away from strong oxidizing agents and strong acids.[6][8]
Container	Keep container tightly closed.[6]
General Practices	Do not store on benchtops.[11] Avoid storing near heat sources or in direct sunlight.[11]

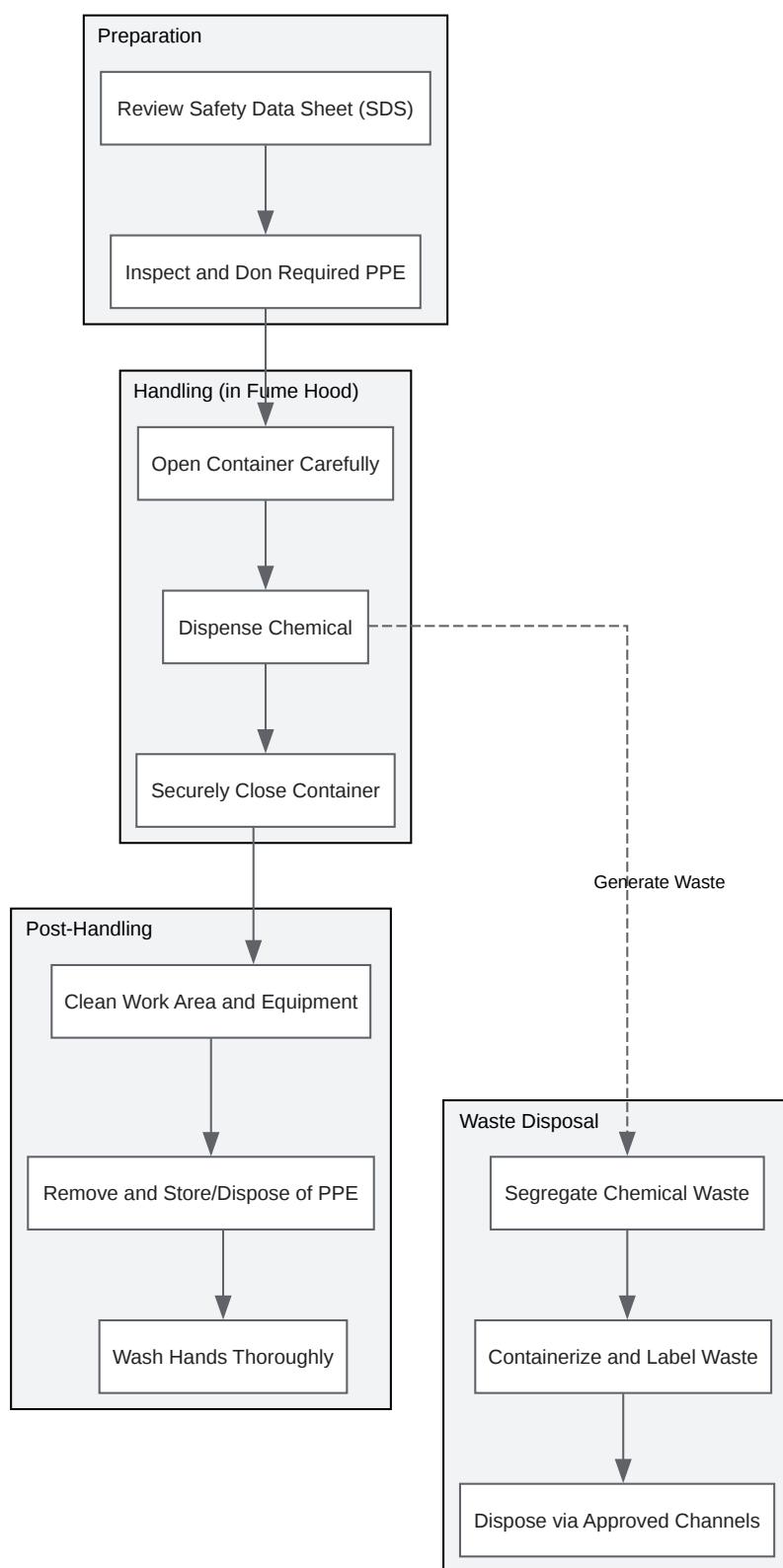
Disposal Plan

Proper disposal of **N-Boc-hexahydro-1H-azepin-4-one** and its containers is imperative to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Protocol:

- Waste Segregation: Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Spill Management: In case of a spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand).[\[6\]](#)
- Containerization: Place the absorbed material and any contaminated PPE into a suitable, labeled, and closed container for disposal.[\[6\]](#)
- Labeling: Clearly label the waste container with the chemical name and associated hazards.
- Disposal: Dispose of the chemical waste and empty containers through an approved waste disposal plant, following all local, state, and federal regulations.[\[6\]](#) Do not release into the environment.[\[6\]](#)

Workflow for Safe Handling and Disposal of **N-Boc-hexahydro-1H-azepin-4-one**

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Caption: Workflow for the safe handling and disposal of **N-Boc-hexahydro-1H-azepin-4-one**.

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